

4-(2-Hydroxyethyl)benzoic acid structure and molecular weight

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)benzoic acid

Cat. No.: B1331172

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An In-depth Technical Guide on **4-(2-Hydroxyethyl)benzoic acid**

This guide provides a detailed overview of the chemical structure and molecular properties of **4-(2-Hydroxyethyl)benzoic acid**, a benzoic acid derivative. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Properties and Structure

4-(2-Hydroxyethyl)benzoic acid is a natural product that serves as a versatile intermediate in the synthesis of various compounds, including active pharmaceutical ingredients (APIs).[\[1\]](#)[\[2\]](#) Its utility in laboratory settings is well-established, where it is used as a reagent in a variety of organic chemistry experiments.[\[1\]](#) The presence of a hydroxyl group enhances its reactivity, making it suitable for chemical modifications such as esterification, which can lead to the development of novel molecules.[\[1\]](#)

Quantitative Data Summary

The key quantitative properties of **4-(2-Hydroxyethyl)benzoic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [2] [3] [4] [5]
Molecular Weight	166.18 g/mol	[1] [5]
Monoisotopic Mass	166.062994177 Da	[3]
CAS Number	46112-46-3	[1] [3]
Melting Point	122-129 °C	[1]
Appearance	White powder	[1]
Purity	≥ 99% (HPLC)	[1]

Structural Representation

The molecular structure of **4-(2-Hydroxyethyl)benzoic acid** consists of a benzene ring substituted with a carboxylic acid group and a 2-hydroxyethyl group at the para (4) position.

Chemical structure of **4-(2-Hydroxyethyl)benzoic acid**.

Experimental Protocols

While detailed experimental protocols for the synthesis of **4-(2-Hydroxyethyl)benzoic acid** are extensive and can vary, a general conceptual workflow for its preparation or use in further synthesis is outlined below. This typically involves the modification of a precursor molecule, followed by purification and analysis of the final product.



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Conceptual workflow for synthesis and analysis.

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